

An In-depth Technical Guide to the Physicochemical Properties of 1-Nonanethiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Nonanethiol

Cat. No.: B074206

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the boiling and melting points of **1-nonanethiol**, including its other key physical properties. It details standardized experimental protocols for the determination of these characteristics and includes logical workflows for property determination.

Physicochemical Data of 1-Nonanethiol

1-Nonanethiol is a colorless to pale yellow liquid with a characteristic strong, unpleasant odor. [1][2][3] It is a member of the thiol class of organic compounds, which are distinguished by the presence of a sulfhydryl (-SH) group. [4] Due to the low electronegativity difference between sulfur and hydrogen, S-H bonds exhibit less hydrogen bonding compared to the O-H bonds in alcohols. [4][5] This results in lower boiling points and reduced solubility in polar solvents for thiols relative to alcohols of similar molecular weight. [4]

Summary of Quantitative Data

The physical properties of **1-nonanethiol** are summarized in the table below for easy reference and comparison.

Property	Value	Conditions	Reference(s)
Boiling Point	220 °C	at 760 mmHg	[1][2][6][7]
219-220 °C	at 760 mmHg	[3]	
Melting Point	-20 °C	[1][7]	
-20.1 °C	[2][6]		
-21 °C	[1][2][8]		
Density	0.840 g/cm ³	at 25 °C	[1][2][8]
0.842 g/mL	[7]		
Flash Point	78 °C (174 °F)	Closed Cup	[1][3][6]
Vapor Pressure	0.13 mmHg	[1][2]	
0.172 mmHg	at 25 °C	[3][6]	
Molecular Weight	160.32 g/mol	[1][9]	
Water Solubility	Insoluble	[1][8]	
6.543 mg/L	at 25 °C (estimated)	[3]	

Experimental Protocols for Physical Property Determination

Accurate determination of boiling and melting points is crucial for substance identification and purity assessment.[10] Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities can depress the melting point and broaden the range.[10]

Melting Point Determination

A common and effective method for determining the melting point of a solid is through the use of a Mel-Temp apparatus or a similar heated metal block device.

Methodology:

- **Sample Preparation:** A small amount of the crystalline solid is finely ground and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the apparatus.
- **Initial Determination:** A rapid heating rate is used to get an approximate melting point range. This helps in saving time for subsequent, more accurate measurements.
- **Accurate Determination:** The apparatus is allowed to cool. A new sample is then heated slowly, at a rate of approximately 2°C per minute, as the temperature approaches the estimated melting point.[\[10\]](#)
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes liquid is the end of the range.

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a liquid, especially with small sample volumes (less than 0.5 mL).[\[11\]](#)

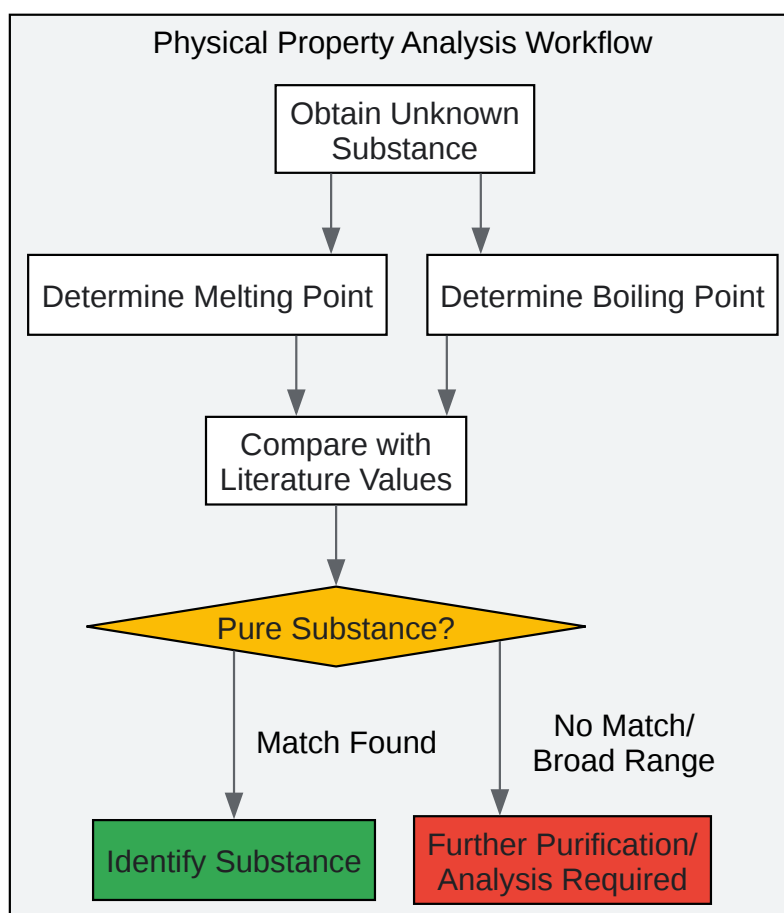
Methodology:

- **Sample Preparation:** The liquid sample is added to a small test tube (Durham tube) to about half-full. A capillary tube, sealed at one end, is placed inside the test tube with the open end down.[\[11\]](#)
- **Apparatus Setup:** The test tube assembly is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. This entire setup is then clamped and immersed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).[\[11\]](#)
- **Heating:** The side arm of the Thiele tube is gently heated. The design of the tube allows for the circulation of the oil, ensuring uniform heating.[\[11\]](#)
- **Observation:** As the temperature rises, dissolved air will first exit the capillary tube. Upon reaching the boiling point, a continuous and rapid stream of bubbles will emerge from the capillary tube.[\[11\]](#)

- Measurement: Heating is discontinued. As the apparatus cools, the rate of bubbling will slow down. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.^[11] This is the point where the vapor pressure of the substance equals the atmospheric pressure.

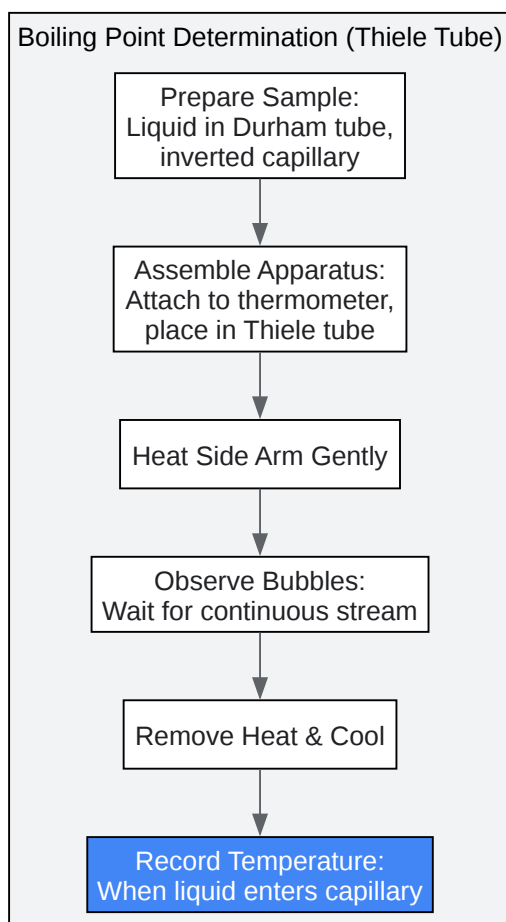
Logical and Experimental Workflows

The following diagrams illustrate the logical and experimental workflows for determining the physical properties of a substance like **1-nonanethiol**.



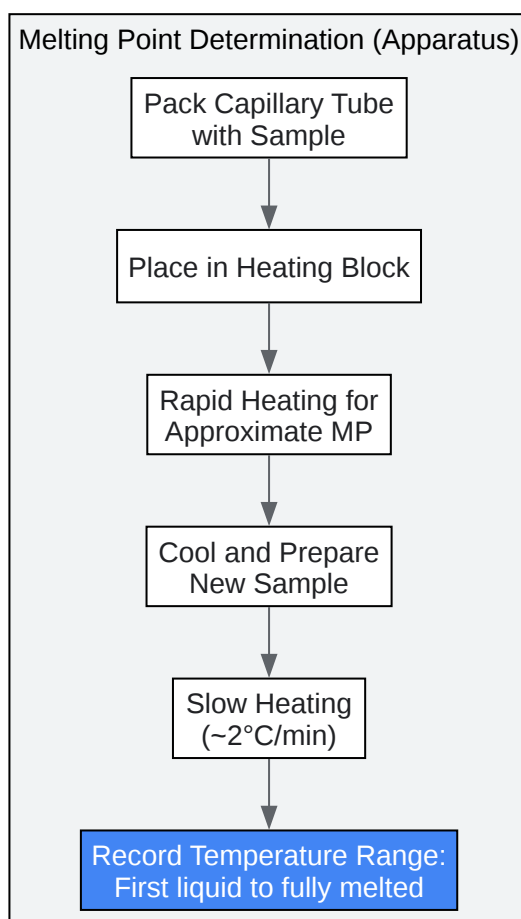
[Click to download full resolution via product page](#)

Caption: Logical workflow for substance identification.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for boiling point determination.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for melting point determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Nonanethiol | C₉H₂₀S | CID 15077 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. nonyl mercaptan, 1455-21-6 [thegoodscentcompany.com]

- 4. Thiol [chemeuropa.com]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
- 6. 1-Nonanethiol | lookchem [lookchem.com]
- 7. 1-nonanethiol [stenutz.eu]
- 8. 1-NONANETHIOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 9. 1-Nonanethiol [webbook.nist.gov]
- 10. chem.ucalgary.ca [chem.ucalgary.ca]
- 11. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 1-Nonanethiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074206#1-nonanethiol-boiling-point-and-melting-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com